

Safety data sheet (SDS) and handling precautions for 3-Fluoropyridine

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Compound of Interest

Compound Name: 3-Fluoropyridine

Cat. No.: B146971

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A Comprehensive Safety and Handling Guide for 3-Fluoropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **3-Fluoropyridine** (CAS No: 372-47-4). The information is compiled to assist researchers, scientists, and drug development professionals in the safe handling, storage, and disposal of this compound, minimizing risks in a laboratory and development setting.

Chemical and Physical Properties

3-Fluoropyridine is a clear, colorless to yellow liquid.^[1] It is a flammable liquid and vapor.^{[2][3]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	References
Molecular Formula	C5H4FN	[3][4]
Molecular Weight	97.09 g/mol	[3][4]
Appearance	Clear, colorless to yellow liquid	[1]
Boiling Point	107-108 °C	[5]
Melting Point	-24 °C	[6]
Density	1.13 g/mL at 25 °C	[5]
Flash Point	13 °C (55.4 °F) - closed cup	[5][7]
Water Solubility	Soluble	[6][8]
Refractive Index	n _{20/D} 1.472	[7]

Hazard Identification and Classification

3-Fluoropyridine is classified as a hazardous substance. It is a highly flammable liquid and vapor.[1] It is harmful if swallowed, in contact with skin, or if inhaled.[2] It also causes skin and serious eye irritation and may cause respiratory irritation.[1][2]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour[3]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[3]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[2]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[3]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **3-Fluoropyridine** to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.[3] Eyewash stations should be readily accessible.[9]
- **Skin Protection:** Wear protective gloves (e.g., butyl rubber) and a lab coat.[10] Nitrile gloves are not recommended for prolonged contact.[10] A safety shower should be available in the immediate work area.[10]
- **Respiratory Protection:** Use only in a well-ventilated area, preferably within a chemical fume hood.[6] If inhalation risk is high, a NIOSH/MSHA approved respirator should be used.[9]

Handling Procedures

- Avoid all personal contact, including inhalation of vapors.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Keep away from heat, sparks, open flames, and other ignition sources.[2]
- Use non-sparking tools and explosion-proof equipment.[9]
- Ground and bond containers when transferring material to prevent static discharges.[2]
- Wash hands thoroughly after handling.[2]

Storage Conditions

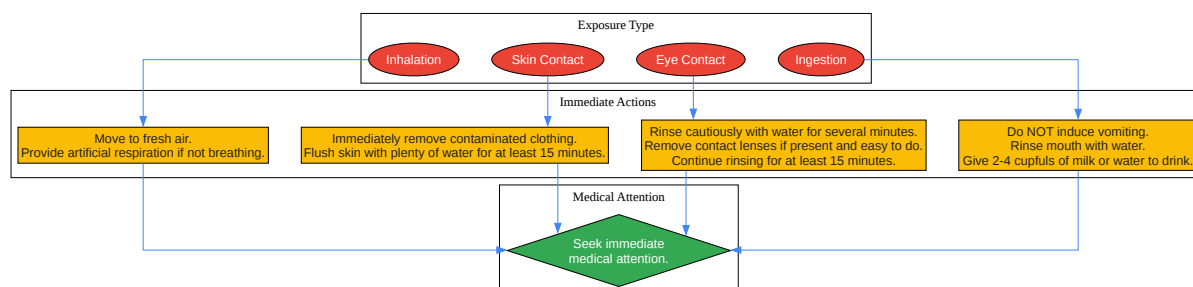
- Store in a cool, dry, and well-ventilated area designated for flammable liquids.[4][6]
- Keep containers tightly closed to prevent leakage.[2]
- Protect containers from physical damage.[2]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[6][9]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial. The following workflows outline the necessary steps for different emergency scenarios.

First Aid Measures

The following diagram outlines the initial steps for first aid after exposure to **3-Fluoropyridine**.



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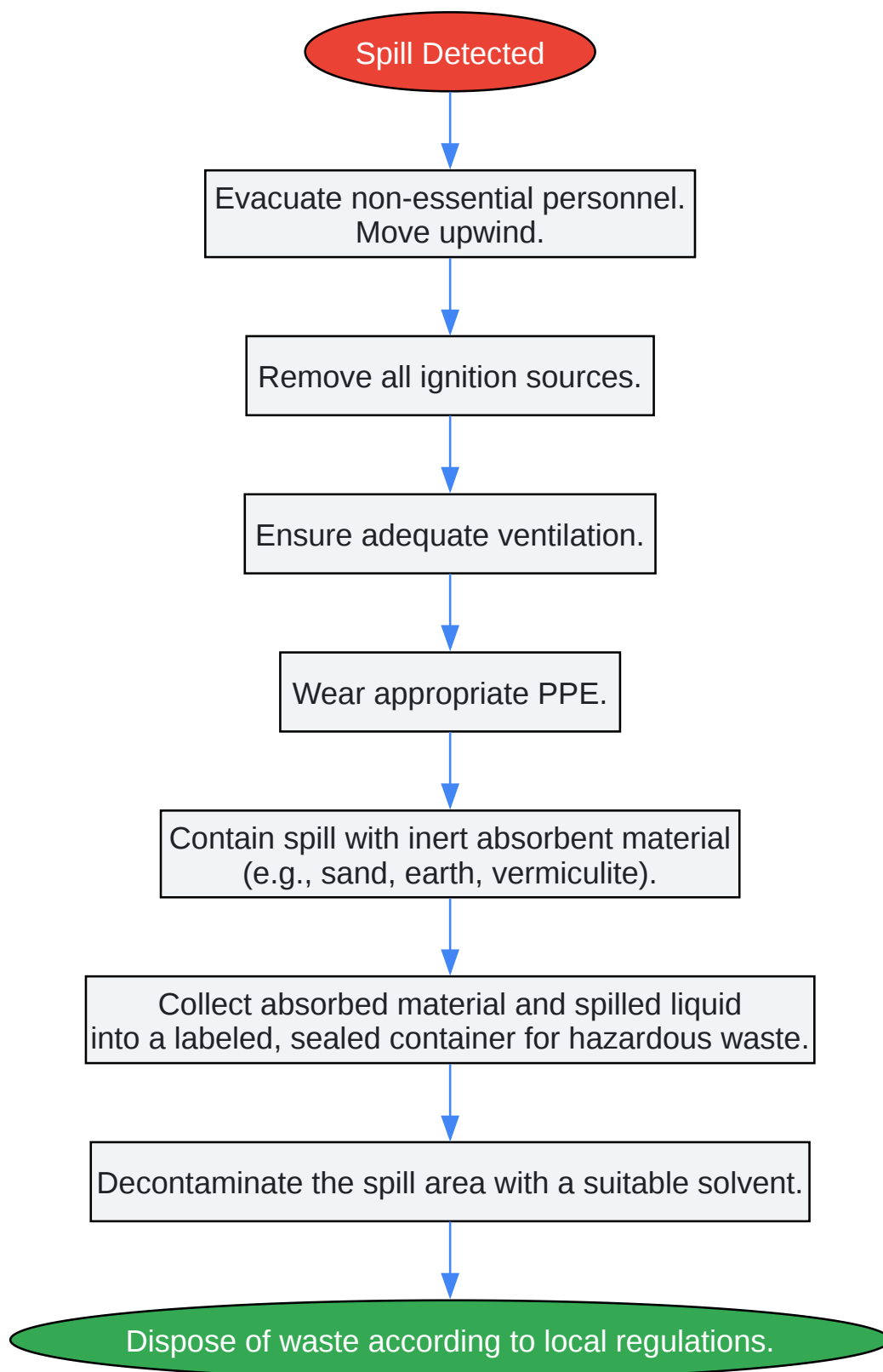
First aid procedures for **3-Fluoropyridine** exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
For large fires, use water spray or fog; solid streams of water may be ineffective.[8]
- Specific Hazards: Highly flammable liquid and vapor. Vapors may travel to a source of ignition and flash back.[6] Containers may explode when heated.[8] Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen fluoride.[8][9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

Accidental Release Measures

The following workflow provides a protocol for managing spills of **3-Fluoropyridine**.



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Workflow for accidental release and spill cleanup.

Toxicological Information

The toxicological properties of **3-Fluoropyridine** have not been fully investigated.[9] However, based on available data for related compounds, the following information is pertinent.

Acute Toxicity

The compound is classified as harmful by ingestion, inhalation, and dermal contact.[2]

Potential Metabolic Pathway and Toxicity

While specific metabolic pathways for **3-Fluoropyridine** are not extensively documented, studies on analogous compounds such as 3-trifluoromethylpyridine suggest that it may be metabolized by cytochrome P-450 enzymes in the liver and other tissues.[11] This metabolic process can lead to the formation of reactive intermediates, such as N-oxides, which may be responsible for the observed toxicity.[11]

The following diagram illustrates a potential metabolic activation pathway leading to toxicity, based on analogous compounds.



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Potential metabolic pathway and mechanism of toxicity.

Disposal Considerations

3-Fluoropyridine and any contaminated materials must be disposed of as hazardous waste.[9] Disposal should be in accordance with all applicable federal, state, and local regulations. It is recommended to use a licensed professional waste disposal service. Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.[8]

This guide is intended to provide comprehensive safety and handling information for **3-Fluoropyridine**. It is not a substitute for a thorough risk assessment and adherence to all institutional and regulatory safety protocols. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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